

Essential Safety and Handling Guide for Cholest-5-en-3-ol (Cholesterol)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholest-5-en-3-ol

Cat. No.: B1254041

[Get Quote](#)

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cholest-5-en-3-ol**, commonly known as cholesterol. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

While **Cholest-5-en-3-ol** is not classified as a hazardous substance under GHS, it may cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Therefore, a baseline level of personal protective equipment is mandatory to minimize exposure and ensure safety.

Required Personal Protective Equipment (PPE)

PPE Component	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [3] [5] [6]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and potential irritation. [3] [5]
Body Protection	Laboratory coat.	Protects clothing and skin from contamination. [3] [5]
Respiratory Protection	Generally not required with adequate ventilation. [5] If dust is generated, use a NIOSH/MSHA or EN 149 approved respirator with a particle filter. [3] [6] [7]	Prevents inhalation of airborne particles, which can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **Cholest-5-en-3-ol** from reception to use in the laboratory.

1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage.
- **Storage Location:** Store in a dry, cool, and well-ventilated area at room temperature.[\[5\]](#)[\[8\]](#)
- **Container:** Keep the container tightly sealed to prevent contamination.[\[3\]](#)[\[5\]](#) Store in the original, light-resistant container.[\[8\]](#)
- **Segregation:** Store away from strong oxidizing agents.[\[5\]](#)

2. Preparation for Use

- Designated Area: Conduct all handling and weighing operations in a designated area, preferably within a chemical fume hood or on a bench with local exhaust ventilation to control dust.[1][7]
- PPE: Don all required PPE as listed in the table above.
- Equipment: Ensure all equipment, such as spatulas and weigh boats, are clean and dry. Ground all equipment to prevent static discharge, which can cause dust to become airborne. [1][7]

3. Handling and Use

- Avoid Dust: Handle the solid powder carefully to minimize the generation of dust.[3][4]
- Dispensing: Use a spatula to transfer the chemical. Avoid scooping or pouring methods that can create dust clouds.
- Spill Prevention: Keep the container closed when not in use. Work on a clean, contained surface.

4. Post-Handling

- Cleaning: Clean the work area and any used equipment thoroughly.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[7]
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.[3][5]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. If irritation develops, seek medical attention.[3][5]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[1][3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cups of water. Seek medical attention.[3]
- Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5] Ventilate the area of the spill.[7]

Disposal Plan

Cholest-5-en-3-ol is not classified as hazardous waste.[2] However, it should not be disposed of in the general trash or poured down the drain.[4]

- Waste Collection: Collect waste material and any contaminated disposables (e.g., gloves, weigh boats) in a clearly labeled, sealed container.
- Disposal Route: Dispose of the waste in accordance with all applicable local, state, and federal regulations.[9] If unsure, consult your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company.[9]

Quantitative Data Summary

Physical and Chemical Properties

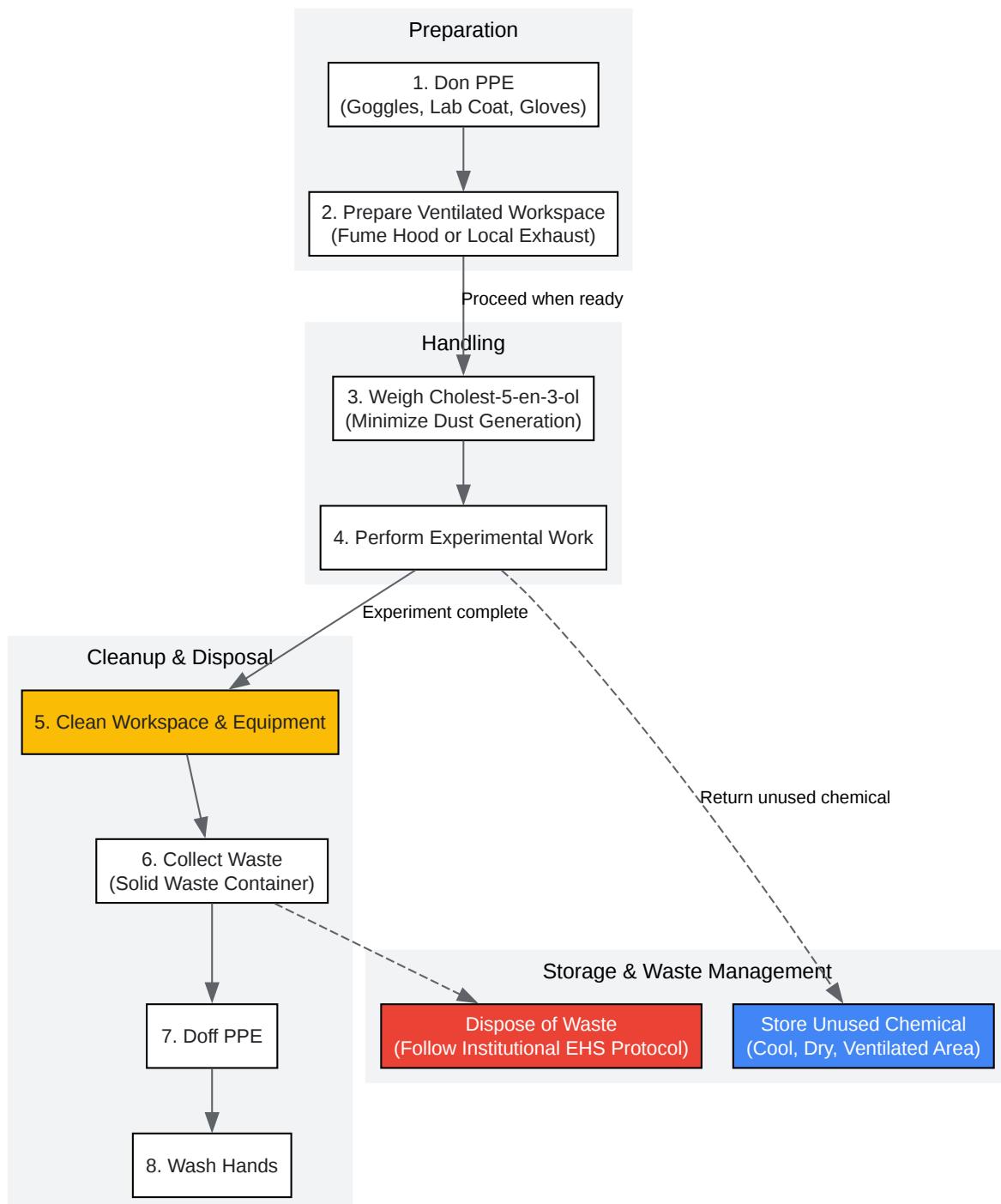
Property	Value
Synonyms	Cholesterol, (3 β)-Cholest-5-en-3-ol, Cholesterin[2]
CAS Number	57-88-5[6]
Molecular Formula	C ₂₇ H ₄₆ O[5]
Molecular Weight	386.66 g/mol [5]
Appearance	White to light yellow crystalline powder or solid[5][8]
Melting Point	148-150 °C (literature); a different source states 128 - 130 °C[5]
Flash Point	> 93.0°C (> 199.4°F)[4]
Solubility	Insoluble in water[2]

Hazard Identification Ratings (NFPA 704)

Category	Rating	Description
Health (Blue)	0	Minimal Hazard[4]
Flammability (Red)	1	Slight Hazard - Must be preheated before ignition can occur.[4]
Reactivity (Yellow)	0	Minimal Hazard - Normally stable.[4]
Specific Hazard	N/A	No specific hazards.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Cholest-5-en-3-ol** in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Cholest-5-en-3-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. Cholest-5-en-3-beta-yl octadecanoate(35602-69-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. makingcosmetics.com [makingcosmetics.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. chemos.de [chemos.de]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Cholest-5-en-3-ol (Cholesterol)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1254041#personal-protective-equipment-for-handling-cholest-5-en-3-ol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com